

Application Notes and Protocols for the Quantification of Methyl Fluoroacetate

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Compound of Interest

Compound Name: Methyl fluoroacetate

CAS No.: 453-18-9

Cat. No.: B1201745

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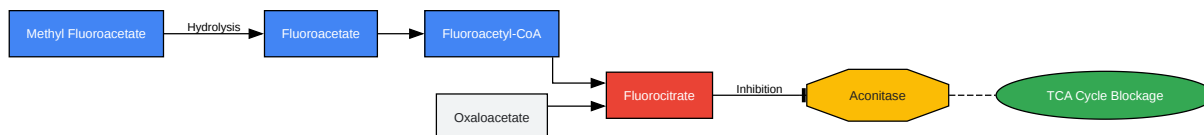
For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl fluoroacetate (MFA) is a highly toxic ester of fluoroacetic acid, recognized for its potent rodenticidal activity and potential as a chemical weapon.^{[1][2]} Its toxicity stems from its metabolic conversion to fluorocitrate, which inhibits aconitase, a crucial enzyme in the citric acid (TCA) cycle, leading to cellular energy depletion and citrate accumulation.^{[1][3][4][5]} Given its extreme toxicity, sensitive and reliable analytical methods are crucial for its detection and quantification in various matrices, including biological and environmental samples. These application notes provide detailed protocols for the quantification of the fluoroacetate anion, the active toxic entity derived from **methyl fluoroacetate**, using Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Toxicological Pathway of Methyl Fluoroacetate

Methyl fluoroacetate undergoes in-vivo hydrolysis to fluoroacetate. Fluoroacetate is then converted to fluoroacetyl-CoA, which condenses with oxaloacetate to form fluorocitrate. Fluorocitrate competitively inhibits aconitase, leading to a blockage of the TCA cycle.



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Caption: Metabolic pathway of **methyl fluoroacetate** toxicity.

Application Note 1: Quantification of Fluoroacetate by GC-MS

This method is suitable for the analysis of fluoroacetate in various sample matrices after derivatization. Derivatization is necessary to increase the volatility and thermal stability of the analyte for GC analysis.

Experimental Workflow: GC-MS Analysis



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Caption: Workflow for GC-MS quantification of fluoroacetate.

Detailed Experimental Protocol

This protocol is based on derivatization with 3-nitroaniline (3-NA) and subsequent GC-MS/MS analysis.[6]

1. Sample Preparation and Extraction:

- For Milk Samples:
 - To 10 mL of milk, add 1 mL of tungstic acid solution and vortex for 1 minute for protein precipitation.
 - Centrifuge at 4000 rpm for 10 minutes.
 - Load the supernatant onto a pre-conditioned mixed-mode anionic exchange (MAX) solid-phase extraction (SPE) cartridge.
 - Wash the cartridge with 5 mL of 5% ammonium hydroxide in 20% methanol/water.
 - Elute the analyte with 5 mL of 2% formic acid in methanol.
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- For Tissue Samples:
 - Homogenize 1 g of tissue with 5 mL of water.
 - Centrifuge the homogenate at 10,000 rpm for 15 minutes.
 - Proceed with the supernatant as described for milk samples from the protein precipitation step.

2. Derivatization:

- Reconstitute the dried extract in 100 μ L of 10 mg/mL 3-nitroaniline (3-NA) in ethyl acetate.
- Add 50 μ L of 20 mg/mL N,N'-dicyclohexylcarbodiimide (DCC) in ethyl acetate.
- Vortex and heat at 60°C for 20 minutes.
- Cool to room temperature and add 100 μ L of hexane.
- Centrifuge and inject the supernatant into the GC-MS system.

3. GC-MS/MS Instrumental Parameters:

- Gas Chromatograph: Agilent 7890A GC or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent.
- Injector Temperature: 280°C.
- Oven Program: Initial temperature 80°C, hold for 1 min, ramp to 280°C at 20°C/min, hold for 5 min.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Mass Spectrometer: Agilent 7000 Triple Quadrupole MS or equivalent.
- Ionization Mode: Negative Chemical Ionization (NCI).
- Ion Source Temperature: 150°C.
- Quadrupole Temperature: 150°C.
- MRM Transitions: Monitor the transition of the derivative, 2-fluoro-N-(3-nitrophenyl)acetamide (MFA–3NA).

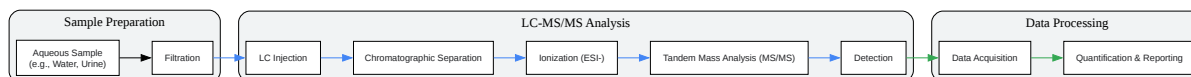
Quantitative Data Summary (GC-MS/MS)

Parameter	Milk	Milk Powder	Reference
Limit of Quantification (LOQ)	0.0042 µg/L	0.0085 µg/kg	[6]
Recovery	90 - 105%	90 - 105%	[6]
Relative Standard Deviation (RSD)	< 6%	< 6%	[6]

Application Note 2: Quantification of Fluoroacetate by LC-MS/MS

This method allows for the direct analysis of the fluoroacetate anion in aqueous samples with minimal sample preparation, offering high throughput and sensitivity.

Experimental Workflow: LC-MS/MS Analysis



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Caption: Workflow for LC-MS/MS quantification of fluoroacetate.

Detailed Experimental Protocol

This protocol is suitable for the direct aqueous injection of potable water samples.[7]

1. Sample Preparation:

- Collect water samples in polypropylene bottles.
- For preservation, adjust the pH to >10 with sodium hydroxide.
- Prior to analysis, filter the sample through a 0.2 µm nylon syringe filter.

2. LC-MS/MS Instrumental Parameters:

- Liquid Chromatograph: Agilent 1200 Series HPLC or equivalent.
- Column: Zorbax Eclipse Plus C8 (100 mm x 2.1 mm, 3.5 µm) or equivalent.
- Mobile Phase A: 10 mM ammonium acetate in water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B for 1 min, ramp to 95% B over 5 min, hold for 2 min, return to 5% B and equilibrate for 3 min.
- Flow Rate: 0.3 mL/min.

- Column Temperature: 40°C.
- Injection Volume: 10 µL.
- Mass Spectrometer: Applied Biosystems/SCIEX 4000 QTRAP or equivalent.
- Ionization Mode: Electrospray Ionization (ESI) in negative mode.
- Ion Source Temperature: 500°C.
- MRM Transitions:
 - Quantifier: m/z 77 -> 57
 - Qualifier: m/z 77 -> 33

Quantitative Data Summary (LC-MS/MS)

Parameter	Water	Milk	Milk Powder	Kidney Tissue	Reference
Limit of Detection (LOD)	0.4 µg/L	-	-	1.7 ng/g	[7] [8]
Limit of Quantification (LOQ)	2 µg/L	0.00033 µg/L	0.0088 µg/kg	5.0 ng/g	[6] [7] [8]
Linearity (r)	> 0.99	> 0.99	> 0.99	-	[9]
Recovery	-	90 - 112%	90 - 112%	-	[6]
Relative Standard Deviation (RSD)	-	< 13%	< 13%	-	[6]

Conclusion

The described GC-MS and LC-MS/MS methods provide sensitive and reliable approaches for the quantification of fluoroacetate derived from **methyl fluoroacetate** in various matrices. The choice of method will depend on the specific sample matrix, required sensitivity, and available instrumentation. Proper validation of these methods in the user's laboratory is essential to ensure accurate and precise results.

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References

- 1. Methyl fluoroacetate - Wikipedia [en.wikipedia.org]
- 2. Methyl fluoroacetate | C₃H₅FO₂ | CID 9959 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Buy Methyl fluoroacetate | 453-18-9 [smolecule.com]
- 4. accessmedicine.mhmedical.com [accessmedicine.mhmedical.com]
- 5. Fluoroacetate in plants - a review of its distribution, toxicity to livestock and microbial detoxification - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Ultra-trace determination of sodium fluoroacetate (1080) as monofluoroacetate in milk and milk powder by GC-MS/MS and LC-MS/MS - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 7. Direct aqueous injection of the fluoroacetate anion in potable water for analysis by liquid chromatography tandem mass-spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 8. escholarship.org [escholarship.org]
- 9. Quantitative analysis of monofluoroacetate in biological samples by high-performance liquid chromatography using fluorescence labeling with 9-chloromethylanthracene - PubMed [pubmed.ncbi.nlm.nih.gov]
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